

In-Depth Technical Guide: 2-Bromo-6-(trifluoromethyl)aniline Safety Data

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Compound of Interest

Compound Name: 2-Bromo-6-(trifluoromethyl)aniline

Cat. No.: B1266074

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Bromo-6-(trifluoromethyl)aniline** (CAS No: 58458-13-2), a key reagent in various synthetic applications. The following sections detail its physical and chemical properties, associated hazards, handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

Physicochemical and Hazard Profile

2-Bromo-6-(trifluoromethyl)aniline is a substituted aniline with the molecular formula $C_7H_5BrF_3N$.^[1] A summary of its key quantitative properties is presented below. It is classified as a hazardous substance, and its handling requires strict adherence to safety protocols.

Quantitative Data Summary

Property	Value	Source
Molecular Weight	240.02 g/mol	[1]
Boiling Point	215.6 ± 35.0 °C (Predicted)	[2]
Density	1.697 ± 0.06 g/cm ³ (Predicted)	[2]
XLogP3	2.8	[1]
GHS Hazard Codes	H302, H312, H315, H319, H332, H335	[1][3]

Hazard Identification and Classification

This chemical is classified as harmful and an irritant under the Globally Harmonized System (GHS).[1] It is crucial to understand these hazards before handling the substance.

GHS Classification:[1][3]

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Acute Toxicity, Dermal (Category 4), H312: Harmful in contact with skin.
- Skin Irritation (Category 2), H315: Causes skin irritation.
- Serious Eye Irritation (Category 2), H319: Causes serious eye irritation.
- Acute Toxicity, Inhalation (Category 4), H332: Harmful if inhaled.
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory tract irritation, H335: May cause respiratory irritation.

Experimental Protocols

Detailed experimental protocols for the derivation of the toxicological and physicochemical data presented in the available Safety Data Sheets are not provided in the publicly accessible documentation. The hazard classifications are typically based on data from analogous compounds, computational toxicology models, and/or non-publicly available internal studies

conducted by the manufacturers. For detailed experimental methodologies, it is recommended to consult specialized toxicological databases or contact the chemical supplier directly.

Safe Handling and Storage

Proper handling and storage are paramount to minimizing exposure risks.

Handling:[4][5]

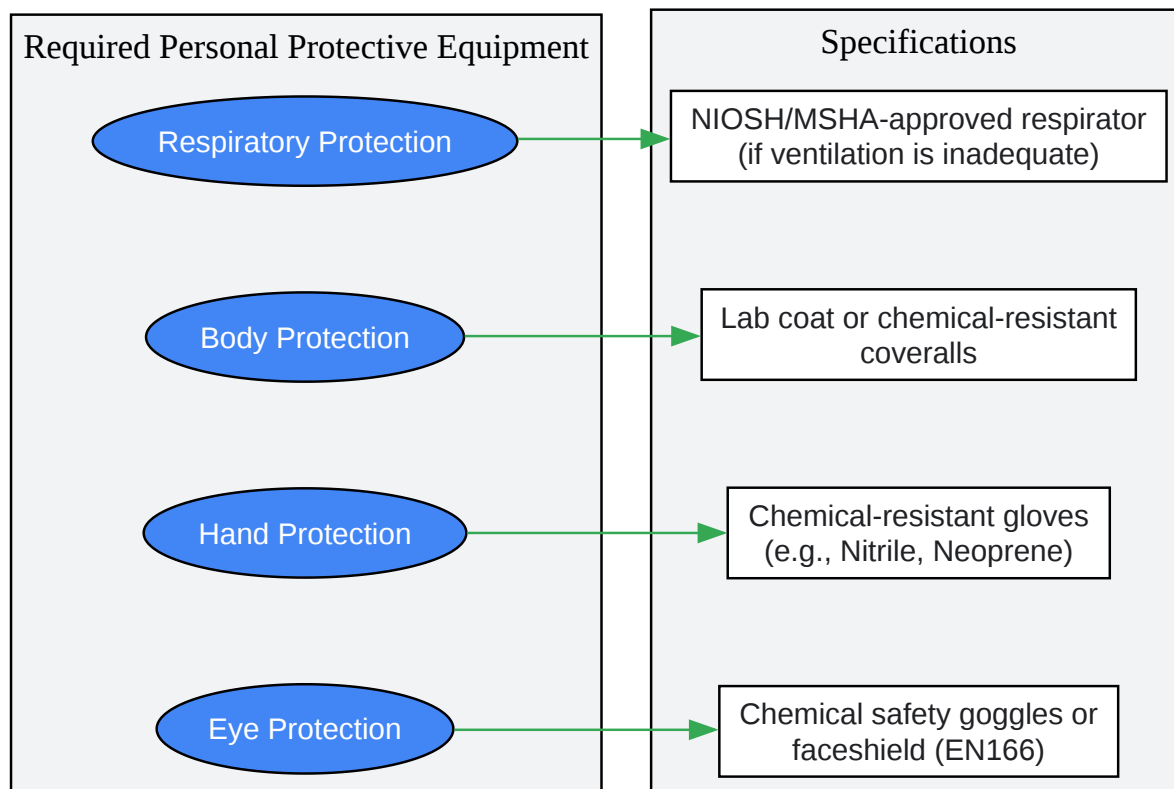
- Avoid all personal contact, including the inhalation of dust or fumes.[4]
- Use only in a well-ventilated area, preferably within a chemical fume hood.[4][5]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.[4]
- Wash hands thoroughly after handling.[4]
- Keep containers securely sealed when not in use.[4]

Storage:[2][5]

- Store in a cool, dry, and well-ventilated place.[5]
- Keep containers tightly closed to prevent contamination and leakage.[5]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential when working with **2-Bromo-6-(trifluoromethyl)aniline**.



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Caption: Recommended Personal Protective Equipment for handling **2-Bromo-6-(trifluoromethyl)aniline**.

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

First-Aid Measures:

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[6]

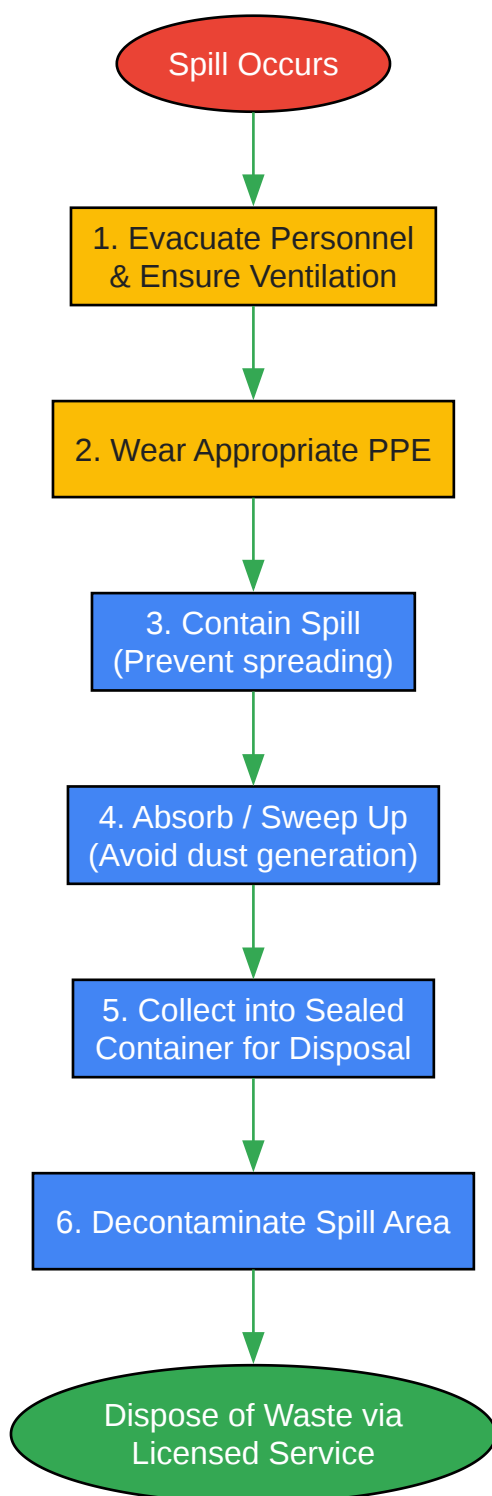
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[\[6\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)

Accidental Release Measures

In the case of a spill, a structured response is necessary to mitigate the hazard.

Spill Response Protocol:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading and entering drains.[\[7\]](#)
- Absorb: For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth). For solid spills, sweep up carefully to avoid generating dust.[\[5\]](#)
- Collect: Place the absorbed material or swept-up solid into a suitable, labeled, and sealed container for disposal.[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste material through a licensed professional waste disposal service.[\[6\]](#)



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Caption: Logical workflow for responding to a spill of **2-Bromo-6-(trifluoromethyl)aniline**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides (NO_x), carbon oxides, hydrogen bromide, and hydrogen fluoride may be generated.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Disposal Considerations

Disposal of **2-Bromo-6-(trifluoromethyl)aniline** and its contaminated packaging must be handled with care.

- Product: Offer surplus and non-recyclable solutions to a licensed disposal company. The material can be burned in a chemical incinerator equipped with an afterburner and scrubber. [6]
- Contaminated Packaging: Dispose of as unused product in accordance with local, state, and federal regulations.[6]

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